

Application Note: Preparation and Standardization of Methyl Orange Indicator Solution

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Compound of Interest

Compound Name: *p-Dimethylaminodiazobenzenesulfonic acid*

Cat. No.: *B092230*

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Introduction

Methyl orange (Sodium 4-[(4-dimethylaminophenyl)diazenyl]benzenesulfonate) is a synthetic azo dye widely employed as a pH indicator in analytical chemistry, particularly for acid-base titrations.^{[1][2][3]} Its distinct color transition from red in acidic solutions to yellow in alkaline environments makes it an invaluable tool for determining the endpoint of titrations, especially those involving strong acids and weak bases.^{[2][4]} The color change occurs within a pH range of 3.1 to 4.4.^{[1][2][4][5]} In acidic conditions (pH < 3.1), the indicator exists in its protonated, red quinonoid form.^{[1][2]} As the pH increases (pH > 4.4), it deprotonates to a yellow, sulfonated azobenzene form.^{[1][2]} This protocol provides a standardized method for the preparation and quality control of a 0.1% w/v methyl orange indicator solution for laboratory use.

Quantitative Data Summary

The key properties and specifications for methyl orange are summarized in the table below.

Parameter	Value
IUPAC Name	Sodium 4-[(4-dimethylaminophenyl)diazenyl]benzenesulfonate
Chemical Formula	C ₁₄ H ₁₄ N ₃ NaO ₃ S[1][2][3]
CAS Number	547-58-0[1]
Appearance	Orange powder or crystals[2]
pKa (in water at 25°C)	3.47[3][4][5]
pH Transition Range	3.1 – 4.4[1][2][4][5]
Color in Acidic Medium (pH < 3.1)	Red / Pink[1][2][4][5]
Color in Transition (pH 3.1-4.4)	Orange[1][4]
Color in Basic Medium (pH > 4.4)	Yellow[1][2][4][5]

Experimental Protocols

1. Protocol for Preparation of 0.1% w/v Methyl Orange Indicator Solution

This protocol details the steps to prepare 100 mL of a 0.1% weight by volume (w/v) methyl orange indicator solution.

Apparatus and Materials:

- Methyl orange powder (Reagent Grade)
- Ethanol (95%)
- Purified/distilled water
- 100 mL volumetric flask[6]
- Analytical balance

- Weighing paper/boat
- Beaker
- Glass stirring rod
- Wash bottle
- Storage bottle (glass or plastic)[6]

Procedure:

- Weighing: Accurately weigh 0.1 g of methyl orange powder using an analytical balance.[6][7][8]
- Initial Dissolution: Transfer the weighed powder into a beaker. Add 80 mL of purified water and stir to dissolve.[6][7][8] Gentle warming can be applied if necessary to aid dissolution, as some protocols suggest using hot water.[9]
- Transfer: Carefully transfer the dissolved solution into a 100 mL volumetric flask.
- Final Volume Adjustment: Add sufficient 95% ethanol to bring the final volume to the 100 mL mark on the volumetric flask.[6][7][8]
- Homogenization: Stopper the flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.[6]
- Storage: Transfer the prepared indicator solution to a clearly labeled glass or plastic bottle for storage at room temperature.[6]

2. Protocol for Sensitivity Testing (Standardization)

This test verifies that the prepared indicator solution exhibits the correct color change in response to a small change in pH.

Apparatus and Materials:

- Prepared 0.1% Methyl Orange solution

- 0.1 M Hydrochloric acid (HCl) solution
- Carbon dioxide-free water (prepared by boiling and cooling purified water in a closed container)
- 100 mL beaker or flask
- Pipette or burette (for accurate addition of HCl)

Procedure:

- Preparation: Add 100 mL of carbon dioxide-free water to a clean flask.^{[7][8]}
- Initial Color Check: Add 0.1 mL of the prepared methyl orange indicator solution to the water. The resulting solution should be yellow.^{[7][8]}
- Titration: Carefully add 0.1 M hydrochloric acid dropwise to the solution while stirring.
- Endpoint Verification: The color of the solution should change from yellow to red.^{[6][7]}
- Acceptance Criterion: A satisfactory indicator solution requires no more than 0.1 mL of 0.1 M hydrochloric acid to elicit the color change from yellow to red.^{[6][7][8]}

Visualized Workflow

The following diagram illustrates the logical workflow for the preparation and standardization of the methyl orange indicator solution.

Caption: Workflow for preparing a standardized methyl orange indicator.

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